

Commercial Availability and Technical Guide for 2-Methoxy-2-methylpropan-1-amine

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Compound of Interest

Compound Name: 2-Methoxy-2-methylpropan-1-amine

Cat. No.: B1354346

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, suppliers, and key technical data for the chemical compound **2-Methoxy-2-methylpropan-1-amine** and its common salt form, **2-Methoxy-2-methylpropan-1-amine** hydrochloride. This document is intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry, organic synthesis, and drug development.

Chemical Identity

Common Name	2-Methoxy-2-methylpropan-1-amine
Synonyms	(2-Methoxy-2-methylpropyl)amine, 2-Methoxyisobutylamine, 1-Amino-2-methoxy-2-methylpropane
CAS Number	89282-70-2
Molecular Formula	C ₅ H ₁₃ NO
Molecular Weight	103.16 g/mol
Chemical Structure	
Common Name	2-Methoxy-2-methylpropan-1-amine hydrochloride
Synonyms	2-Methoxy-2-methyl-1-propanamine HCl
CAS Number	1020743-95-6
Molecular Formula	C ₅ H ₁₄ CINO
Molecular Weight	139.62 g/mol
Chemical Structure	

Commercial Availability and Suppliers

2-Methoxy-2-methylpropan-1-amine and its hydrochloride salt are readily available from a variety of chemical suppliers catering to the research and development sector. These compounds are typically offered in quantities ranging from milligrams to kilograms. Below is a summary of representative suppliers and their typical product specifications.

Table 1: Commercial Suppliers of 2-Methoxy-2-methylpropan-1-amine (CAS: 89282-70-2)

Supplier	Product Number	Purity	Available Quantities
AK Scientific, Inc.	HTS037300	>95%	Inquire
Manchester Organics	89282-70-2	Inquire	5g, 10g, 25g
Pharmaffiliates	PA2702418	High Purity	Inquire
LookChem	89282-70-2	99%	1kg, 25kg
Sunway Pharm Ltd	CB47404	97%	1g, 5g, 10g

Table 2: Commercial Suppliers of 2-Methoxy-2-methylpropan-1-amine hydrochloride (CAS: 1020743-95-6)

Supplier	Product Number	Purity	Available Quantities
Sigma-Aldrich	ENA341294638	95%	1g, 5g
Cenmed	C007B-367224	97%	1g
ChemicalBook	CB7740400	Inquire	Inquire
BLDpharm	BD121856	>97%	1g, 5g, 25g
Crysdot LLC	CD13028017	95+% (typically >97%)	Inquire

Physicochemical and Safety Data

Sourced from supplier data and public chemical databases, the following tables summarize key physicochemical and safety information.

Table 3: Physicochemical Properties

Property	2-Methoxy-2-methylpropan-1-amine	2-Methoxy-2-methylpropan-1-amine HCl
Appearance	Liquid (predicted)	White powder/solid
Boiling Point	Not available	Not available
Melting Point	Not available	112-113 °C[1]
Storage Temperature	Room Temperature	Room Temperature

Table 4: Safety and Hazard Information

Hazard Statement	GHS Classification
H315: Causes skin irritation	Skin Irrit. 2
H317: May cause an allergic skin reaction	Skin Sens. 1[2]
H319: Causes serious eye irritation	Eye Irrit. 2
H335: May cause respiratory irritation	STOT SE 3

Note: This information is based on the hydrochloride salt and should be handled with appropriate personal protective equipment in a well-ventilated area.

Experimental Protocols

While specific experimental protocols for the direct application of **2-Methoxy-2-methylpropan-1-amine** in complex syntheses are often proprietary or context-dependent, a general synthesis of the parent amine has been described.

Synthesis of 2-Methoxy-2-methylpropan-1-amine via LAH Reduction

This protocol is adapted from a documented synthesis and involves the reduction of a nitrile intermediate.^[3]

Step 1: Synthesis of 2-methoxy-2-methylpropanenitrile

- To a solution of freshly fused zinc chloride (1.47 g, 11 mmol) in an excess of anhydrous methanol, add 2-hydroxy-2-methylpropanenitrile (1 mL, 11 mmol).
- Reflux the reaction mixture overnight in an oil bath.
- After cooling to room temperature, pour the reaction mixture into ice water and extract with diethyl ether.
- Wash the ether layer with brine (saturated NaCl solution) and dry over an appropriate drying agent.
- Remove the ether by simple distillation.
- Collect the pure product by distilling at 120 °C.

Step 2: Synthesis of **2-methoxy-2-methylpropan-1-amine**

- In a three-necked flask fitted with a nitrogen inlet, dropping funnel, and reflux condenser, suspend lithium aluminum hydride (LAH) (0.8 g, 20 mmol) in dry diethyl ether (25 mL).
- Maintain the mixture under a nitrogen atmosphere and cool in an ice bath.
- Add a solution of 2-methoxy-2-methylpropanenitrile (1 g, 10 mmol), from Step 1, dissolved in dry ether (2 mL) dropwise to the well-stirred LAH suspension.
- After the addition is complete, bring the reaction mixture to room temperature and then heat to reflux for 4 hours.
- Cool the reaction mixture in an ice bath and quench by the sequential dropwise addition of water (0.8 mL), 15% aqueous NaOH (0.8 mL), and finally water (2.4 mL).
- Filter the resulting granular precipitate and wash thoroughly with diethyl ether.

- Combine the ether filtrates, dry over a suitable drying agent, and remove the solvent under reduced pressure to yield the final product.

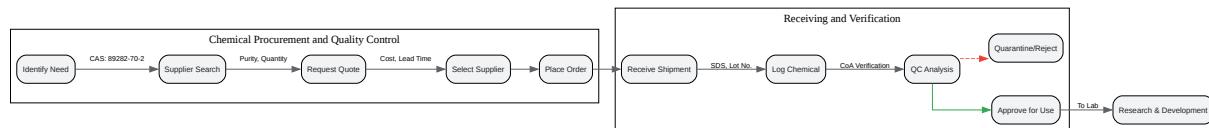
Applications in Research and Development

2-Methoxy-2-methylpropan-1-amine serves as a versatile building block in medicinal chemistry and drug discovery. Its structural features, including a primary amine for further functionalization and a methoxy group that can influence physicochemical properties such as solubility and metabolic stability, make it an attractive component in the design of novel bioactive molecules.

Patent literature indicates its use as a reagent in the synthesis of more complex heterocyclic compounds, some of which are investigated as potential therapeutic agents. For instance, it has been incorporated into pyrazolothiazole derivatives and other nitrogen-containing heteroaryl compounds.[4][5]

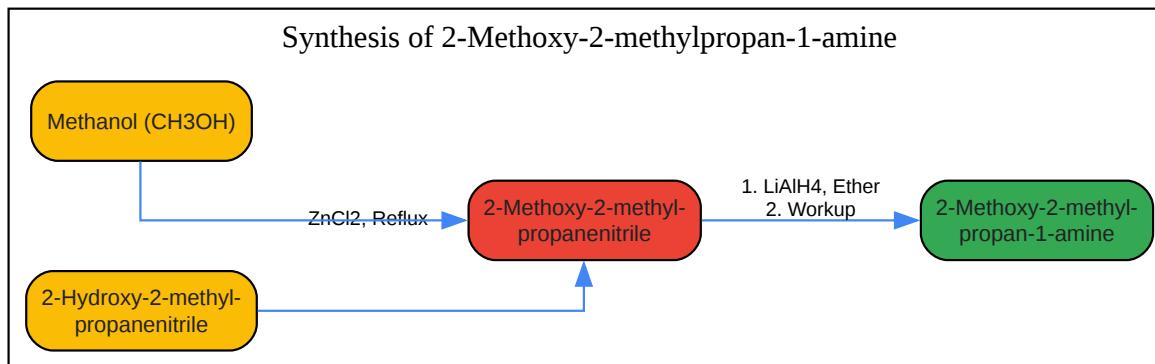
Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate key logical and experimental flows relevant to the procurement and use of **2-Methoxy-2-methylpropan-1-amine**.



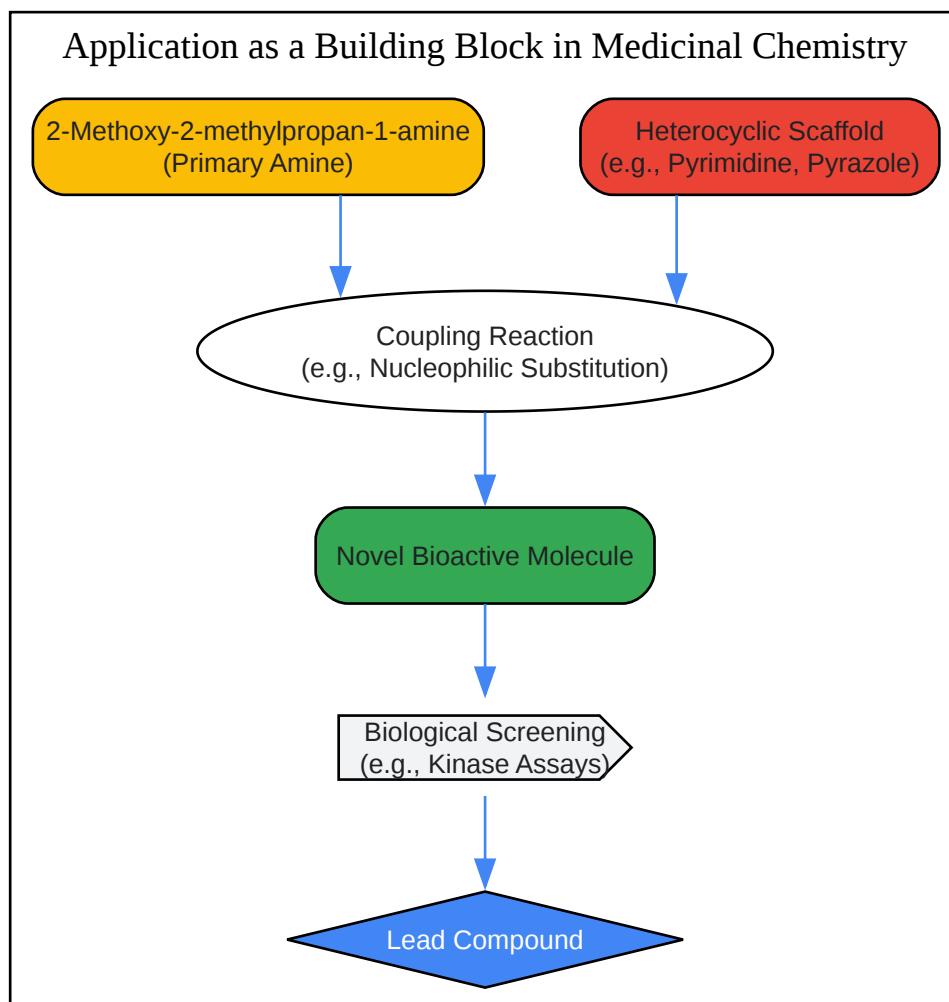
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Caption: Procurement and Quality Control Workflow for a Research Chemical.



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Caption: Synthetic Pathway via LAH Reduction of the Nitrile Intermediate.



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Caption: Role as a Building Block in a Drug Discovery Cascade.

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